

An In-depth Technical Guide to N-t-Boc-valacyclovir-d4

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Compound of Interest

Compound Name: *N-t-Boc-valacyclovir-d4*

Cat. No.: *B15554883*

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This technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and relevant biochemical pathways associated with **N-t-Boc-valacyclovir-d4**. The content is tailored for researchers, scientists, and professionals engaged in drug development and analytical chemistry who utilize stable isotope-labeled internal standards.

Core Chemical Properties

N-t-Boc-valacyclovir-d4, a deuterated and Boc-protected form of Valacyclovir, is primarily utilized as an internal standard in quantitative analytical assays.^[1] Its chemical identity and physicochemical properties are summarized below.

Quantitative Data Summary

The following tables provide a consolidated view of the key chemical and physical data for **N-t-Boc-valacyclovir-d4**.

Identifier	Value
Compound Name	N-tert-Butoxycarbonyl-L-valine-2-[(2-amino-1,6-dihydro-6-oxo-9H-purin-9-yl)methoxy]ethyl Ester-d4
Synonyms	N-t-Boc-valacyclovir-d4, N-T-Boc-Valacyclovir D4
CAS Number	1346617-11-5[1][2]
Molecular Formula	C ₁₈ H ₂₄ D ₄ N ₆ O ₆ [1]
Molecular Weight	428.48 g/mol [1][2]
Exact Mass	428.23213962[2]

Test	Method	Specification
Purity (by HPLC)	High-Performance Liquid Chromatography	≥ 98%
Purity (by NMR)	Nuclear Magnetic Resonance	Conforms to Structure
Identity (by MS)	Mass Spectrometry	Conforms to Structure
Isotopic Purity	Mass Spectrometry	≥ 99% Deuterium Incorporation
Appearance	Visual Inspection	White to Off-White Solid
Solubility	Visual Inspection	Soluble in DMSO, Methanol

Experimental Protocols

Detailed methodologies for the characterization and handling of **N-t-Boc-valacyclovir-d4** are crucial for its effective application in research.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is employed to determine the purity of **N-t-Boc-valacyclovir-d4** by separating it from potential impurities.[1]

- Instrumentation: A standard HPLC system equipped with a UV detector.[1]
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).[1]
- Mobile Phase: A gradient mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent such as acetonitrile or methanol.[1]
- Flow Rate: Typically 1.0 mL/min.[1]
- Detection: UV detection at a wavelength of 254 nm.[1]
- Sample Preparation: A stock solution is prepared in a suitable diluent, and serial dilutions are made to achieve a working concentration.[1]
- Analysis: The sample solution is injected into the HPLC system. The purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.[1]

Mass Spectrometry (MS) for Identity and Isotopic Purity

MS is used to confirm the chemical structure and determine the isotopic enrichment of the compound.[1]

- Instrumentation: A high-resolution mass spectrometer (e.g., TOF or Orbitrap) with an electrospray ionization (ESI) source.[1]
- Ionization Mode: Positive ion mode is typically used.[1]
- Analysis: The mass-to-charge ratio (m/z) of the molecular ions is measured. The observed m/z of the protonated molecule $[M+H]^+$ should align with the calculated theoretical mass.[1]
- Isotopic Purity Determination: The relative intensities of the molecular ion peaks for the deuterated (d4) and non-deuterated (d0) forms are measured to calculate the percentage of deuterium incorporation.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the molecular structure.[\[1\]](#)

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).[\[1\]](#)
- Solvent: A deuterated solvent in which the sample is soluble, such as DMSO-d₆ or Methanol-d₄.[\[1\]](#)
- Analysis: ¹H and ¹³C NMR spectra are acquired. The chemical shifts, splitting patterns, and integration of the peaks are compared with the expected structure to confirm its identity.[\[1\]](#)

Determination of Aqueous Solubility (Shake-Flask Method)

This protocol determines the thermodynamic solubility of the compound in an aqueous buffer.[\[3\]](#)

- Materials: **N-t-Boc-valacyclovir-d4**, aqueous buffer (e.g., PBS, pH 7.4), microcentrifuge tubes, orbital shaker, and an analytical instrument (spectrophotometer or HPLC).[\[3\]](#)
- Procedure:
 - Add an excess amount of the compound to a microcentrifuge tube containing a known volume of the aqueous buffer.[\[3\]](#)
 - Incubate on an orbital shaker at a constant temperature (e.g., 25°C or 37°C) for 24-48 hours to reach equilibrium.[\[3\]](#)
 - Centrifuge the sample at high speed to pellet the undissolved compound.[\[3\]](#)
 - Carefully collect the supernatant and analyze the concentration of the dissolved compound using a suitable analytical method.[\[3\]](#)

Preparation of Stock Solutions and Working Dilutions

Proper preparation of solutions is critical for in vitro assays.[\[3\]](#)

- Materials: **N-t-Boc-valacyclovir-d4**, anhydrous DMSO, sterile microcentrifuge tubes, and aqueous assay medium.[3]
- Procedure:
 - Stock Solution: Prepare a high-concentration stock solution (e.g., 10 mM or 50 mM) by dissolving a precisely weighed amount of the compound in 100% DMSO. Vortex to ensure complete dissolution. Gentle warming may be applied if necessary. Store the stock solution at -20°C or -80°C.[3]
 - Working Dilution: Perform serial dilutions of the stock solution in 100% DMSO to create intermediate stocks. The final working concentration is prepared by adding a small volume of the appropriate DMSO stock to the pre-warmed aqueous assay medium.[3]

Biochemical Pathway and Mechanism of Action

N-t-Boc-valacyclovir-d4 is a protected prodrug. Its parent compound, valacyclovir, is converted in the body to the active antiviral agent, acyclovir.[4][5] The mechanism of action involves the inhibition of viral DNA synthesis.[4]

Valacyclovir is rapidly absorbed after oral administration and is converted to acyclovir and L-valine by intestinal and/or hepatic first-pass metabolism.[6] Acyclovir is then selectively phosphorylated by viral thymidine kinase in infected cells to acyclovir monophosphate.[4] Cellular kinases further phosphorylate it to the active acyclovir triphosphate.[4] Acyclovir triphosphate competitively inhibits viral DNA polymerase and gets incorporated into the growing viral DNA chain, leading to chain termination and halting viral replication.[4][7]

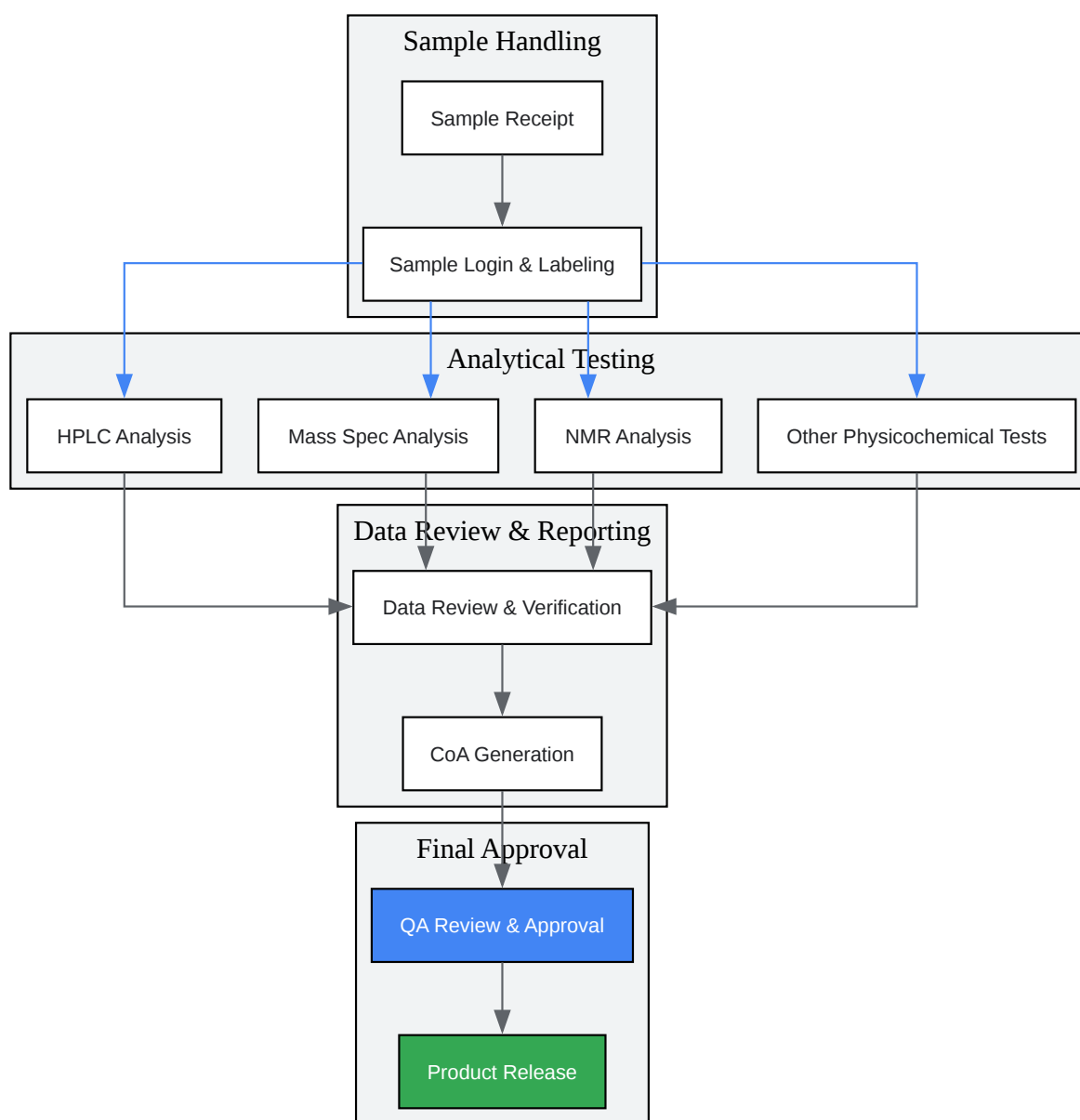


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Metabolic activation of Valacyclovir to Acyclovir Triphosphate.

Experimental and Analytical Workflow

The generation of a Certificate of Analysis (CoA) for a chemical standard like **N-t-Boc-valacyclovir-d4** involves a systematic workflow to ensure product quality and integrity.



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Workflow for generating a Certificate of Analysis.

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